

An In-depth Technical Guide to 1-Morpholinocyclopentene (CAS 936-52-7)

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Compound of Interest

Compound Name: Morpholine, 4-(1-cyclopenten-1-yl)-

Cat. No.: B125458

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, safety data, and potential applications of 1-Morpholinocyclopentene (CAS 936-52-7). The information is compiled from various sources to support research and development activities.

Chemical and Physical Properties

1-Morpholinocyclopentene, also known as N-(1-Cyclopenten-1-yl)morpholine, is a clear yellow liquid.^[1] It is a heterocyclic compound featuring a morpholine ring attached to a cyclopentene moiety.^[2] This structure contributes to its reactivity and utility as a reagent in organic synthesis, particularly in the formation of carbon-carbon bonds. The presence of the electron-rich enamine functional group makes it a key intermediate in various chemical transformations.

Table 1: Physical and Chemical Properties of 1-Morpholinocyclopentene

Property	Value	Reference
CAS Number	936-52-7	[3]
Molecular Formula	C ₉ H ₁₅ NO	[3]
Molecular Weight	153.22 g/mol	[3][4]
Appearance	Clear yellow liquid	[1]
Boiling Point	105-106 °C at 12 mmHg	[1]
Density	0.957 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.512	[1]
Flash Point	60 °C (140 °F) - closed cup	[4]
Storage Temperature	2-8°C	[4]

Safety and Hazard Information

1-Morpholinocyclopentene is classified as a flammable liquid and vapor.[3][4] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[3][4] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical.[4]

Table 2: GHS Hazard and Precautionary Statements for 1-Morpholinocyclopentene

Category	Code	Statement	Reference
Hazard Classifications	Flam. Liq. 3, Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	Flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[4]
Signal Word	Warning	[4]	
Hazard Statements	H226, H315, H319, H335	Flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[3] [4]
Precautionary Statements	P210, P233, P240, P241, P303+P361+P353, P305+P351+P338	Keep away from heat/sparks/open flames/hot surfaces. — No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	[4]

easy to do. Continue rinsing.

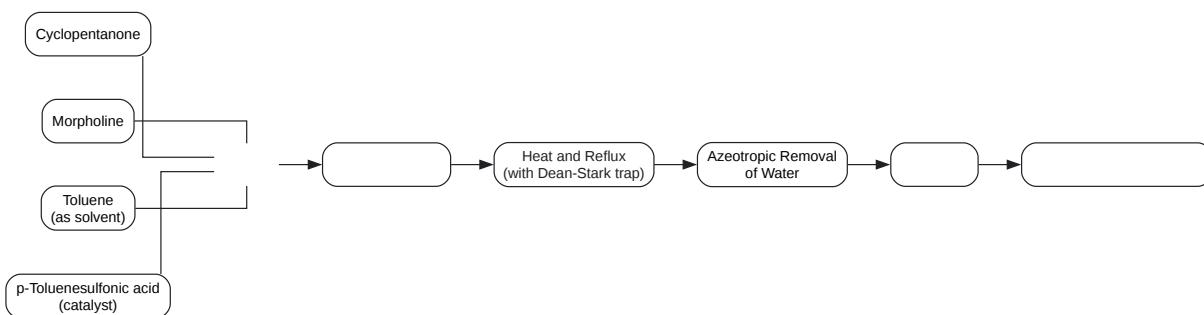
Experimental Protocols

Detailed experimental protocols for the determination of the specific physical and toxicological properties of 1-Morpholinocyclopentene are not readily available in the public domain. However, standardized methods, such as those outlined by the OECD, are typically employed for such characterizations.

Synthesis of 1-Morpholinocyclopentene

A general and established method for the synthesis of enamines, such as 1-Morpholinocyclopentene, involves the reaction of a ketone with a secondary amine, often with azeotropic removal of water.[\[5\]](#)

Experimental Workflow: Synthesis of an Enamine



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Caption: General workflow for the synthesis of an enamine like 1-Morpholinocyclopentene.

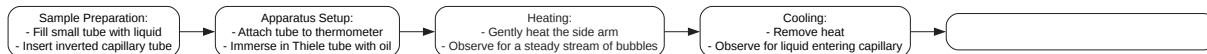
Methodology:

- Cyclopentanone and a slight excess of morpholine are dissolved in a suitable solvent, such as toluene.[5]
- A catalytic amount of an acid, typically p-toluenesulfonic acid, is added to the mixture.[5]
- The reaction mixture is heated to reflux, and the water formed during the reaction is continuously removed using a Dean-Stark apparatus.[5]
- The reaction progress is monitored until no more water is collected.
- The solvent and excess morpholine are removed by distillation, and the resulting 1-Morpholinocyclopentene is purified by vacuum distillation.[5]

Determination of Boiling Point

The boiling point of a liquid can be determined using various methods, including distillation or the Thiele tube method, which is suitable for small sample volumes.[6][7]

Experimental Workflow: Boiling Point Determination (Thiele Tube Method)



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Caption: Workflow for determining the boiling point using the Thiele tube method.

Methodology:

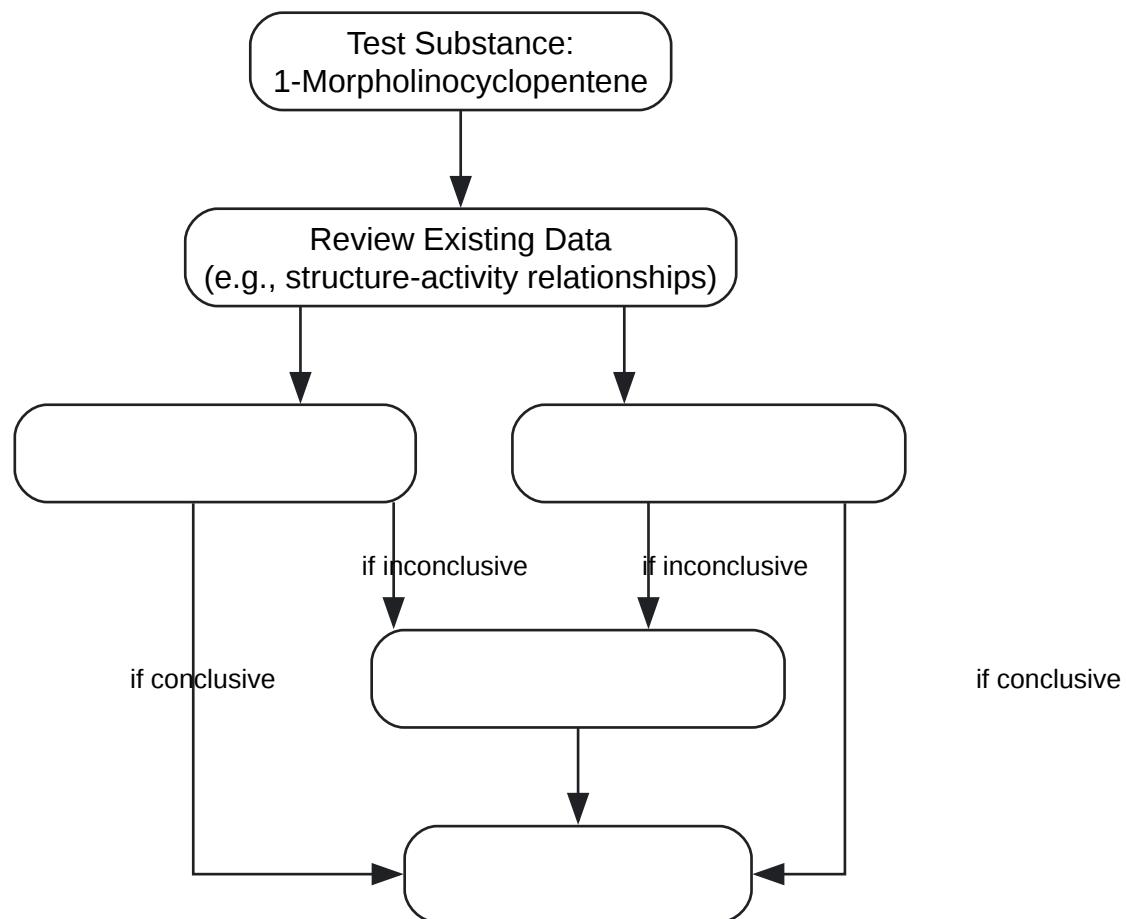
- A small amount of 1-Morpholinocyclopentene is placed in a small test tube.[6]
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[6]
- The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[7]

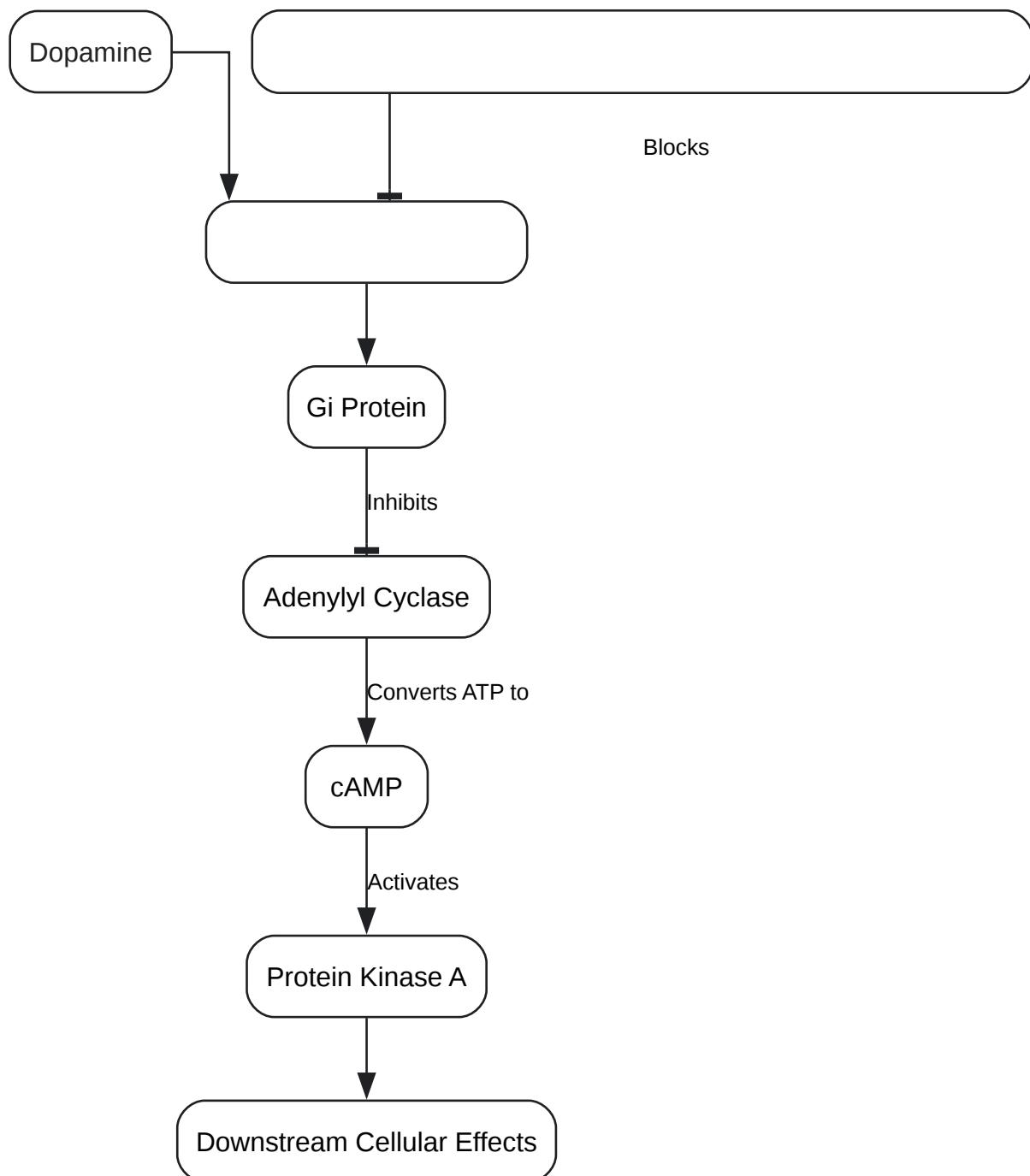
- The Thiele tube is gently heated, and the temperature is monitored.[6]
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. [6]
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[6]

Skin and Eye Irritation Testing

Standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are widely used for assessing the skin and eye irritation potential of chemicals. These guidelines emphasize a tiered approach, often starting with in vitro methods to minimize animal testing.[1][8][9]

Logical Relationship: Tiered Testing Strategy for Irritation



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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. CAS 936-52-7: 1-Morpholinocyclopentene | CymitQuimica [cymitquimica.com]
- 3. 1-Morpholinocyclopentene | C9H15NO | CID 70294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-吗啉环戊烯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. siesascs.edu.in [siesascs.edu.in]
- 9. iivs.org [iivs.org]
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